

Application Notes and Protocols: Sodium Picrate as a Metallographic Etchant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Picrate**

Cat. No.: **B076445**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of alkaline sodium **picrate** as a selective etchant in metallography, primarily for the identification and characterization of cementite (iron carbide, Fe_3C) in ferrous alloys.

Introduction

Alkaline sodium **picrate** is a widely used chemical etchant in metallography for the selective darkening of cementite in the microstructure of steels and cast irons.^{[1][2][3]} This selective etching allows for clear differentiation of cementite from other phases such as ferrite and pearlite, which is crucial for microstructural analysis, phase quantification, and understanding the influence of heat treatment and composition on the material's properties.^{[2][3]} The etchant is typically used as a boiling aqueous solution.

Applications

The primary application of alkaline sodium **picrate** etchant is to reveal the morphology, distribution, and amount of cementite in various ferrous alloys. This is particularly useful for:

- Distinguishing proeutectoid cementite from proeutectoid ferrite: In hypereutectoid steels, sodium **picrate** darkens the cementite network at the prior austenite grain boundaries, making it easily distinguishable from the ferrite network in hypoeutectoid steels.^[4]

- Visualizing cementite in pearlite: The etchant colors the cementite lamellae within pearlite colonies, allowing for the examination of pearlite spacing and morphology.[1][2]
- Identifying carbides in tool steels and high-alloy steels: Alkaline sodium **picrate** can selectively color cementite (M_3C) and M_6C carbides in tool steels.[5][6]
- Revealing prior austenite grain boundaries: In some cases, particularly after specific heat treatments, this etchant can help delineate prior austenite grain boundaries.
- Detecting nitriding zones: The solution can be used to detect nitriding zones in steels.[7]

Etching Mechanism

The selective etching of cementite by alkaline sodium **picrate** is a complex electrochemical process. While the exact multi-step reaction is not fully elucidated in the provided literature, the general principle involves a preferential chemical attack on the cementite phase. In the hot, alkaline solution, picric acid and its salts are thought to react with the iron carbide to form a dark-colored product that deposits on the surface of the cementite, rendering it dark when viewed under a microscope.[7] The ferrite phase remains largely unattacked and retains its bright appearance. The high pH of the solution, due to the presence of sodium hydroxide, is crucial for this selective reaction.[7]

Experimental Protocols

Safety Precautions

WARNING: Picric acid and its metal salts (**picrates**) are explosive when dry and can be sensitive to shock, friction, and heat.[4] Always handle with extreme care and follow all institutional safety protocols.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.
- Fume Hood: All work with picric acid and sodium **picrate** solutions must be conducted in a certified chemical fume hood.[8]
- Storage: Store picric acid wet with water (typically >10% water content) in a cool, well-ventilated area away from heat, open flames, and incompatible materials. Do not store in

metal containers, as this can lead to the formation of highly sensitive metal **picrates**.^{[4][8]}

- **Handling:** Avoid allowing the solution to evaporate and dry out. If crystals form, do not touch or scrape them. Contact your institution's environmental health and safety department immediately.
- **Waste Disposal:** Dispose of all solutions and contaminated materials as hazardous waste according to institutional and local regulations.

Preparation of Alkaline Sodium Picrate Etchant

The standard composition of the etchant is as follows:

Component	Amount
Picric Acid ($C_6H_3N_3O_7$)	2 g
Sodium Hydroxide (NaOH)	25 g
Distilled Water (H_2O)	100 mL

Procedure:

- In a chemical fume hood, carefully measure 100 mL of distilled water into a glass beaker.
- Slowly add 25 g of sodium hydroxide pellets to the water while stirring continuously with a magnetic stirrer. The dissolution of NaOH is highly exothermic and will generate significant heat.
- Once the sodium hydroxide has completely dissolved and the solution is still warm, slowly add 2 g of wet picric acid to the solution while continuing to stir. The heat from the dissolution of NaOH will aid in dissolving the picric acid.
- Continue stirring until all the picric acid has dissolved.
- The prepared etchant can be stored in a properly labeled, sealed, non-metallic container.

Metallographic Sample Preparation

A properly prepared metallographic sample is essential for successful etching. The sample surface should be flat, highly polished, and free from scratches, deformation, and contaminants.

- **Sectioning and Mounting:** Section the sample to the desired size and orientation. If necessary, mount the sample in a suitable mounting medium. Note: Alkaline sodium **picrate** solution can attack some mounting materials like Bakelite; therefore, a resistant mounting compound such as an epoxy resin is recommended.[1]
- **Grinding:** Perform a series of grinding steps with progressively finer abrasive papers to achieve a flat surface.
- **Polishing:** Polish the sample using a sequence of polishing cloths and diamond suspensions of decreasing particle size (e.g., 9 µm, 3 µm, 1 µm). A final polish with a colloidal silica or alumina suspension may be used to obtain a mirror-like, deformation-free surface.
- **Cleaning:** Thoroughly clean the polished sample with soap and water, followed by rinsing with distilled water and then ethanol or isopropanol to remove any polishing residue and to aid in drying. Dry the sample completely using a stream of warm air.

Etching Procedure

- In a chemical fume hood, pour a sufficient amount of the alkaline sodium **picrate** solution into a beaker and heat it to boiling (approximately 100°C).
- Using tongs, immerse the prepared and cleaned metallographic sample into the boiling etchant with the polished face up.
- The etching time will vary depending on the composition of the steel and the desired level of contrast. Typical etching times range from 30 seconds to several minutes.[1] It is recommended to start with a shorter duration and check the progress intermittently.
- After the desired etching time, remove the sample from the etchant using tongs.
- Immediately rinse the sample thoroughly under running water to stop the etching reaction.
- Rinse the sample with ethanol or isopropanol to displace the water and facilitate drying.

- Dry the sample with a stream of warm air.
- The sample is now ready for microscopic examination.


Data Presentation

The following table summarizes typical etching parameters for alkaline sodium **picrate** on various steels. Note that optimal parameters may vary and should be determined empirically.

Material	Composition (wt. %)	Etching Temperature (°C)	Etching Time	Microstructure Features Revealed
Hypereutectoid Steel	> 0.8% C	Boiling (~100°C)	1 - 5 min	Darkens proeutectoid cementite at grain boundaries.
Spheroidized Annealed W1 Tool Steel	~1.0% C, ~0.2% Mn	90°C	60 seconds	Colors the spheroidized cementite particles.[5]
Gray Cast Iron	High C and Si	Boiling (~100°C)	5 - 15 min	Colors the cementite phase within the eutectic structure.[1][2]
High Chromium Tool Steels	High C, High Cr	80 - 100°C	1 minute or more	Colors cementite and M ₆ C carbides.[5]

Visualization of the Experimental Workflow

The following diagram illustrates the complete workflow for using alkaline sodium **picrate** as a metallographic etchant.

[Click to download full resolution via product page](#)

Experimental workflow for sodium **picrate** etching.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. quekett.org [quekett.org]
- 2. Metallographic Etching - Buehler Canada - Metallography Equipment & Supplies for Sample Preparation [buehler.com]
- 3. dl.asminternational.org [dl.asminternational.org]
- 4. Role of acid mixtures etching on the surface chemistry and sodium ion storage in Ti₃C₂T_x MXene - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Alkaline picric acid / sodium picrate solution [morphisto.de]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Sodium Picrate as a Metallographic Etchant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076445#use-of-sodium-picrate-as-an-etchant-in-metallography]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com